

captopril clinical trial outcomes left ventricular dysfunction

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Compound Focus: Captopril

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Direct Comparative Efficacy of Captopril

The table below summarizes the outcomes of **captopril** versus active controls from pivotal clinical trials.

Comparison & Study Focus	Patient Population	Key Efficacy Outcomes (Captopril vs. Comparator)	Key Tolerability & Safety Outcomes
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| **Captopril vs. Digoxin** [1] (Treatment of mild-to-moderate CHF) | 116 patients with mild-to-moderate chronic CHF in sinus rhythm | • **Exercise tolerance:** Greater improvement (329s to 445s) vs. digoxin (353s to 427s); $P < 0.05$ [1]. • **LVEDD:** Greater reduction (60.5mm to 56.5mm) vs. digoxin (60.3mm to 57.9mm); $P < 0.05$ [1]. • **NYHA class:** More patients improved by one class (52% vs. 41%); $P < 0.01$ [1]. | Not specifically reported. | | **Captopril vs. Losartan (ELITE)** [2] [3] (Treatment of heart failure in the elderly) | 722 ACE-inhibitor naive patients, ≥ 65 years, with NYHA class II-IV HF and $EF \leq 40\%$ | • **Mortality:** Higher all-cause mortality with **captopril** (8.7%) vs. losartan (4.8%); risk reduction 46%, $P = 0.035$ [2]. • **Death/HF hospitalization:** No significant difference (13.2% vs. 9.4%); $P = 0.075$ [2]. • **LV Volumes:** Comparable reduction in LV end-systolic and end-diastolic volumes after 48 weeks [3]. | • **Persistent creatinine increase:** Frequency same in both groups (10.5%) [2]. • **Discontinuation due to ADRs:** Higher with **captopril** (20.8%) vs. losartan (12.2%); $P = 0.002$ [2]. • **Cough:** Led to discontinuation in 14 **captopril** patients vs. 0 losartan patients [2]. | | **Captopril vs. Nifedipine** [4] (Treatment of chronic asymptomatic

aortic regurgitation) | 31 asymptomatic patients with moderate-to-severe chronic aortic regurgitation | • **Acute effects during exercise: Captopril** increased effective LV stroke volume, which nifedipine did not [4]. • **Long-term effects (~33 months): Captopril** reduced AR grade (by 0.9) and LV end-diastolic diameter (by 4.0mm); effects were more pronounced than with nifedipine [4]. | Not specifically reported. |

Captopril vs. Other ACE Inhibitors and Placebo

Captopril has also been evaluated against other drugs in its class and placebo, demonstrating foundational efficacy.

Comparison & Study	Patient Population	Key Findings
Captopril vs. Enalapril (PRACTICAL) [5]	Post-acute myocardial infarction (AMI)	225 patients initiated on therapy within 24 hours of AMI • Both ACE inhibitors comparably increased LV ejection fraction and attenuated LV dilatation compared to placebo over 3 months. No significant difference was found between captopril and enalapril [5]. Captopril vs. Placebo [6] [7] [8]
	Treatment of chronic heart failure or post-AMI Patients with severe refractory CHF [6] [8] or post-AMI with LV dysfunction [7] • Exercise Tolerance: Significant improvement (e.g., 495s to 614s) vs. placebo (no change) [8]. • LV Function: Reduced LV end-systolic and end-diastolic dimensions [6], prevented LV dilatation, and improved ejection fraction [7]. • Clinical Status: Improved NYHA functional class and specific heart failure symptoms (dyspnea, fatigue) [6] [8].	

Standardized Experimental Protocols

The validity of these comparative data rests on rigorous clinical trial methodologies. Key shared design elements across these studies include:

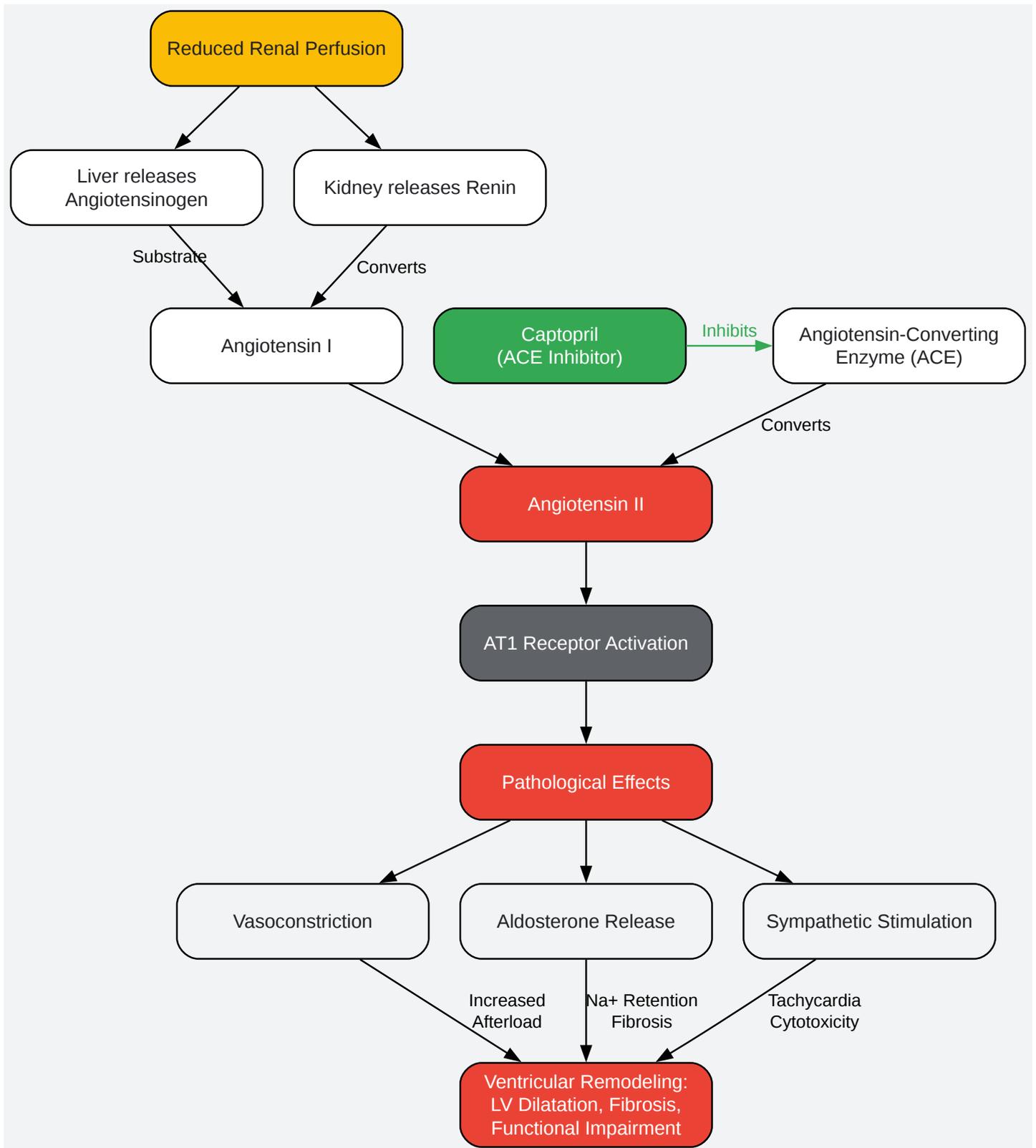
- **Study Design:** The cited trials were **randomized, double-blind, and controlled** [1] [2] [5], considered the gold standard for minimizing bias.
- **Patient Population:** Studies enrolled patients with objectively confirmed cardiac dysfunction. Common criteria included:
 - **New York Heart Association (NYHA) Functional Class II-IV** [1] [2] [8]
 - **Depressed Left Ventricular Ejection Fraction (LVEF ≤40%)** [2] [5]

- Diagnosis based on **echocardiography or radionuclide ventriculography** to measure LV dimensions and function [1] [5] [7]
- **Intervention & Dosing:**
 - **Captopril** was typically titrated from a starting dose (e.g., 25 mg) to a target dose (e.g., 50 mg twice daily or 25 mg three times daily) [1] [2] [5].
 - **Concomitant therapy** with diuretics and/or digitalis was often maintained [1] [8].
- **Primary Endpoints:** Trials used a combination of functional, hemodynamic, and clinical outcomes:
 - **Functional Measures:** Exercise tolerance time (treadmill testing) [1] [8]
 - **Hemodynamic Measures:** LV dimensions (LVEDD), volumes (ESV, EDV), and ejection fraction (EF) via imaging [1] [5] [7]
 - **Clinical Morbidity/Mortality:** Composite of death or hospitalization for heart failure, NYHA class improvement [2] [8]
- **Study Duration:** Treatment and follow-up periods were substantial, ranging from **12 weeks to 12 months** [1] [2] [8], allowing for assessment of medium-term outcomes.

Mechanism of Action and Impact on Ventricular Remodeling

The therapeutic benefits of **captopril** are largely attributed to its inhibition of the Renin-Angiotensin-Aldosterone System (RAAS), which plays a central role in the pathogenesis of left ventricular dysfunction and the maladaptive process of ventricular remodeling.

The following diagram illustrates the RAAS pathway and **captopril's** site of action.



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The experimental data confirms that by blocking this pathway, **captopril** mitigates the adverse consequences of RAAS activation:

- **Attenuating Ventricular Dilatation:** In post-MI patients, **captopril** prevented the increase in left ventricular end-systolic and end-diastolic volume indexes observed in the placebo group, thereby attenuating adverse remodeling [7].
- **Improving Systolic Function:** Ejection fraction significantly increased in **captopril**-treated patients compared to those on placebo [7] [8].
- **Enhancing Diastolic Function:** **Captopril** prevented the deterioration in early peak flow velocity and the ratio between early and atrial peak flow velocity, indicating a positive impact on left ventricular diastolic function [7].

Conclusion and Research Implications

In summary, clinical trial data positions **captopril** as an effective therapy for left ventricular dysfunction:

- **Versus Digoxin:** **Captopril** provides superior benefits in improving functional capacity and cardiac structure in mild-to-moderate CHF [1].
- **Versus Other ACEis:** **Captopril** is as effective as enalapril in improving LV function post-MI, making the choice often dependent on dosing regimen and tolerability [5].
- **Versus ARBs (Losartan):** While losartan may offer a tolerability advantage, particularly regarding cough, the mortality benefit observed in the initial ELITE study requires confirmation in larger trials [2].
- **Versus Vasodilators (Nifedipine):** **Captopril** provides more favorable hemodynamic effects in aortic regurgitation, supporting its use to delay surgery [4].

For researchers, these findings highlight that while **captopril** is a cornerstone of heart failure therapy, the choice between an ACE inhibitor and an ARB may involve trade-offs between proven long-term efficacy and potential tolerability benefits. Future research should focus on long-term outcomes comparing ACE inhibitors and ARBs, as well as the role of **captopril** in novel combination therapies.

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